

1,4-Oxazepan-6-one hydrochloride CAS number and structure

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Compound of Interest

Compound Name: 1,4-Oxazepan-6-one hydrochloride

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Technical Guide: 1,4-Oxazepan-6-one Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of **1,4-Oxazepan-6-one hydrochloride**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. The 1,4-oxazepane scaffold is a seven-membered ring system that has garnered attention for its presence in various biologically active molecules. This document consolidates available data on its chemical identity, physicochemical properties, and a plausible synthetic approach. It is intended to serve as a foundational resource for researchers engaged in the synthesis and evaluation of novel therapeutic agents.

Chemical Identity and Structure

1,4-Oxazepan-6-one hydrochloride is the hydrochloride salt of the seven-membered heterocyclic ketone, 1,4-Oxazepan-6-one.

- Chemical Name: **1,4-Oxazepan-6-one hydrochloride**
- CAS Number: 2306265-53-0[1]

- Molecular Formula: C₅H₁₀ClNO₂ [1]
- Molecular Weight: 151.59 g/mol [1]

The chemical structure of **1,4-Oxazepan-6-one hydrochloride** is characterized by a seven-membered ring containing an oxygen atom at position 1, a nitrogen atom at position 4, and a carbonyl group at position 6. The hydrochloride salt form enhances its solubility in aqueous media.

Chemical Structure:

Physicochemical Properties

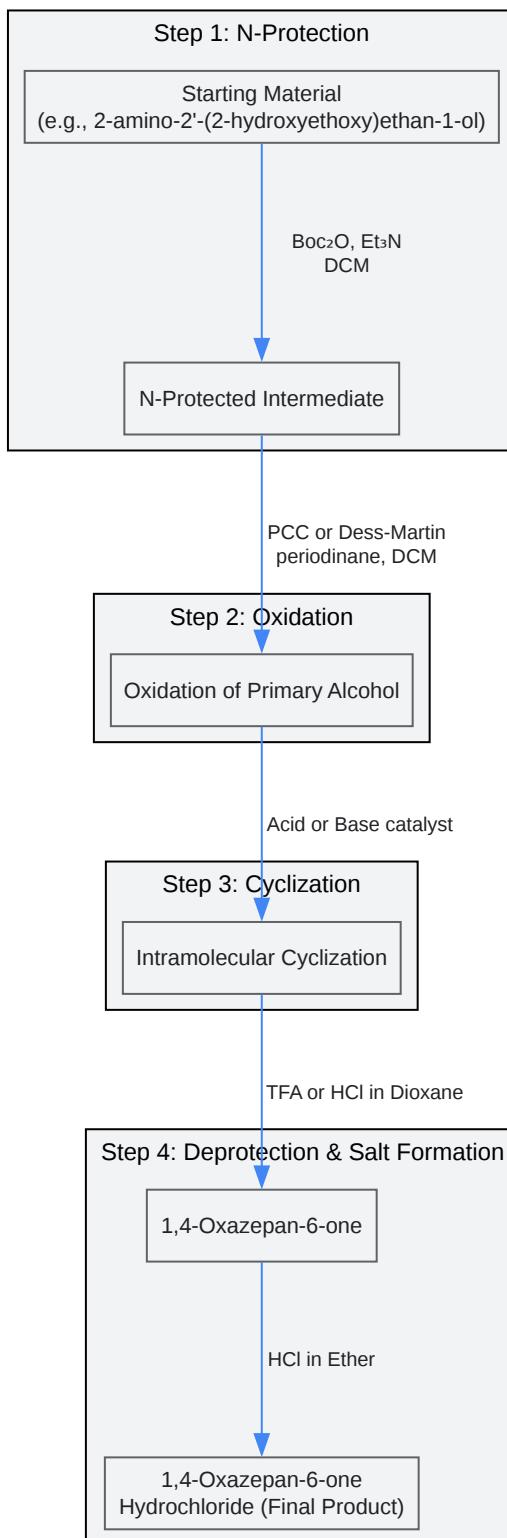
Quantitative data for **1,4-Oxazepan-6-one hydrochloride** is limited in the public domain. The following table summarizes computed physicochemical properties, which can be valuable for initial assessment and in silico modeling.

Property	Value	Source
Molecular Weight	151.59 g/mol	PubChem[1]
XLogP3	-1.2	PubChem (Computed)
Hydrogen Bond Donor Count	1	PubChem (Computed)
Hydrogen Bond Acceptor Count	2	PubChem (Computed)
Rotatable Bond Count	0	PubChem (Computed)
Exact Mass	151.0400063 g/mol	PubChem (Computed)
Monoisotopic Mass	151.0400063 g/mol	PubChem (Computed)
Topological Polar Surface Area	38.7 Å ²	PubChem (Computed)
Heavy Atom Count	9	PubChem (Computed)

Synthesis Pathway

A specific, validated experimental protocol for the synthesis of 1,4-Oxazepan-6-one is not readily available in published literature. However, a plausible synthetic route can be proposed based on established methodologies for the synthesis of related 1,4-oxazepanones, such as the 7-one isomer.^[2] The following diagram illustrates a potential multi-step synthesis starting from a commercially available precursor.

Proposed Synthesis of 1,4-Oxazepan-6-one

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Caption: A proposed four-step synthesis of **1,4-Oxazepan-6-one hydrochloride**.

Experimental Protocol Considerations:

- Step 1: N-Protection: The synthesis would likely commence with the protection of the secondary amine of a suitable precursor, such as 2-amino-2'-(2-hydroxyethoxy)ethan-1-ol, using a protecting group like di-tert-butyl dicarbonate (Boc₂O) in the presence of a base like triethylamine (Et₃N) in a solvent such as dichloromethane (DCM).
- Step 2: Oxidation: The primary alcohol of the N-protected intermediate would then be selectively oxidized to an aldehyde using a mild oxidizing agent like pyridinium chlorochromate (PCC) or Dess-Martin periodinane in DCM.
- Step 3: Cyclization: Intramolecular cyclization to form the 1,4-oxazepane ring could be induced under either acidic or basic conditions, leading to the formation of the protected 1,4-Oxazepan-6-one.
- Step 4: Deprotection and Salt Formation: The final steps would involve the removal of the N-protecting group, for instance, with trifluoroacetic acid (TFA) or hydrochloric acid in dioxane, followed by the formation of the hydrochloride salt by treatment with HCl in a suitable solvent like diethyl ether to yield the final product.

Note: This proposed synthesis is hypothetical and would require experimental validation and optimization.

Biological Activity and Signaling Pathways

As of the date of this guide, there is no specific information in the public domain detailing the biological activity or the involvement of **1,4-Oxazepan-6-one hydrochloride** in any signaling pathways. The broader class of 1,4-oxazepane derivatives has been investigated for a range of biological activities, suggesting that this core structure may be a useful scaffold for interacting with various biological targets.^[3] Further research is required to elucidate the specific pharmacological profile of this compound.

Safety and Handling

Detailed toxicological data for **1,4-Oxazepan-6-one hydrochloride** are not available. As with any research chemical, it should be handled with care in a well-ventilated laboratory, and

appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn.[4][5]

General Precautions for Handling Heterocyclic Ketones:

- Inhalation: Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Skin Contact: Avoid contact with skin. In case of contact, wash immediately with plenty of water.
- Eye Contact: Avoid contact with eyes. In case of contact, rinse cautiously with water for several minutes.
- Ingestion: Do not ingest. If swallowed, seek medical advice immediately.

For detailed safety information, it is recommended to consult the Safety Data Sheet (SDS) from the supplier.

Conclusion and Future Directions

1,4-Oxazepan-6-one hydrochloride is a heterocyclic compound with potential for further investigation in drug discovery. This guide provides the essential chemical and physical data currently available. The lack of experimental data on its synthesis, biological activity, and safety profile highlights significant opportunities for future research. Key areas for further investigation include:

- Development and optimization of a reliable synthetic route.
- Comprehensive characterization using analytical techniques such as NMR, IR, and mass spectrometry.
- Screening for biological activity across a range of therapeutic targets.
- In-depth toxicological and pharmacokinetic studies.

The elucidation of these aspects will be crucial in determining the potential of **1,4-Oxazepan-6-one hydrochloride** and its derivatives as novel therapeutic agents.

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